

Technical Guide: Molecular Weight of 4-(Benzylxy)-2-bromo-1-methylbenzene

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Compound of Interest

Compound Name: 4-(Benzylxy)-2-bromo-1-methylbenzene

Cat. No.: B1337804

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **4-(Benzylxy)-2-bromo-1-methylbenzene**, a compound of interest in synthetic chemistry and drug discovery.

Quantitative Data Summary

The molecular properties of **4-(Benzylxy)-2-bromo-1-methylbenzene** are summarized in the table below. This data is essential for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value
Molecular Formula	C ₁₄ H ₁₃ BrO
Molecular Weight	277.16 g/mol [1] [2]
Exact Mass	276.01498 Da

Methodology for Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property derived from its chemical formula and the atomic weights of its constituent elements. The process for

calculating the molecular weight of **4-(BenzylOxy)-2-bromo-1-methylbenzene** is outlined below.

Experimental Protocol: Calculation of Molecular Weight

Objective: To determine the molecular weight of **4-(BenzylOxy)-2-bromo-1-methylbenzene** based on its elemental composition.

Materials:

- Chemical Formula: $C_{14}H_{13}BrO$
- Standard Atomic Weights of Elements:
 - Carbon (C): 12.011 u[3]
 - Hydrogen (H): 1.008 u[4]
 - Bromine (Br): 79.904 u[5][6]
 - Oxygen (O): 15.999 u[7]

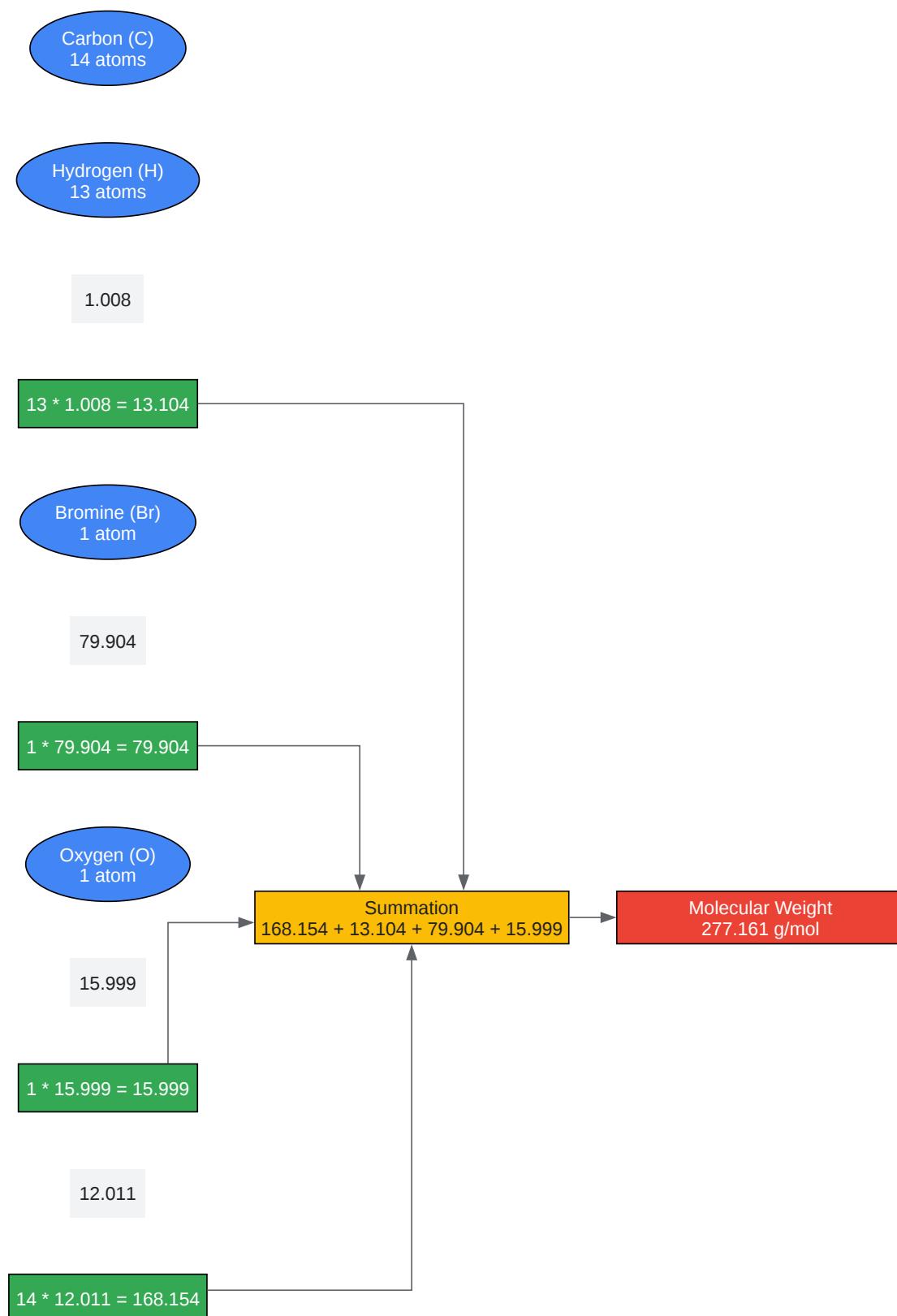
Procedure:

- Identify the number of atoms of each element in the molecular formula ($C_{14}H_{13}BrO$).
 - Carbon (C): 14 atoms
 - Hydrogen (H): 13 atoms
 - Bromine (Br): 1 atom
 - Oxygen (O): 1 atom
- Multiply the number of atoms of each element by its standard atomic weight to find the total mass contribution of each element.
 - Mass of Carbon = $14 * 12.011 \text{ u} = 168.154 \text{ u}$

- Mass of Hydrogen = $13 * 1.008 \text{ u} = 13.104 \text{ u}$
- Mass of Bromine = $1 * 79.904 \text{ u} = 79.904 \text{ u}$
- Mass of Oxygen = $1 * 15.999 \text{ u} = 15.999 \text{ u}$
- Sum the masses of all elements to obtain the molecular weight of the compound.
 - Molecular Weight = $168.154 \text{ u} + 13.104 \text{ u} + 79.904 \text{ u} + 15.999 \text{ u} = 277.161 \text{ u}$
- Express the molecular weight in g/mol . The calculated value in atomic mass units (u) is numerically equivalent to the molar mass in grams per mole (g/mol).
 - Molecular Weight = 277.16 g/mol

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **4-(Benzyl)-2-bromo-1-methylbenzene** from its elemental components.

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Workflow for Molecular Weight Calculation

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 4-(Benzylxy)-2-bromo-1-methylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1337804#4-benzylxy-2-bromo-1-methylbenzene-molecular-weight>]

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